

# Cartap Hydrochloride: A Technical Overview for Researchers

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## Compound of Interest

Compound Name: *Cartap hydrochloride*

Cat. No.: *B6595328*

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An in-depth guide for researchers, scientists, and drug development professionals on the chemical properties, mechanism of action, and toxicological profile of the insecticide **Cartap Hydrochloride**.

## Chemical Identity

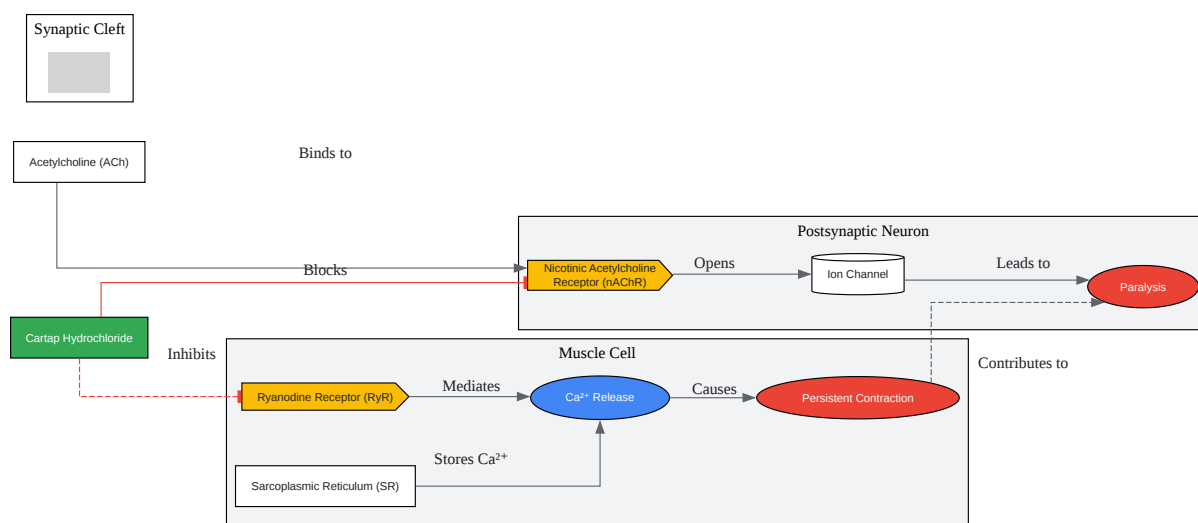
**Cartap hydrochloride** is a nereistoxin analogue insecticide used to control a variety of chewing and sucking pests.<sup>[1]</sup> Its chemical identity is defined by the following International Union of Pure and Applied Chemistry (IUPAC) name and Chemical Abstracts Service (CAS) number.

Identifier	Value
IUPAC Name	S-[3-carbamoylsulfanyl-2-(dimethylamino)propyl] carbamothioate;hydrochloride <sup>[2][3]</sup>
CAS Number	15263-52-2 <sup>[4][5]</sup>
Alternative IUPAC Name	S,S'-[2-(dimethylamino)trimethylene] bis(thiocarbamate) hydrochloride
Alternative CAS Number	22042-59-7 (unspecified hydrochloride)

## Mechanism of Action

**Cartap hydrochloride** functions primarily as a non-competitive antagonist of the nicotinic acetylcholine receptor (nAChR) in the insect central nervous system. This action blocks synaptic transmission, leading to paralysis and eventual death of the insect. While it is often considered a pro-insecticide that converts to nereistoxin, studies have shown that cartap itself can directly block the nAChR channel.

A secondary mechanism of action has been proposed, involving the disruption of calcium homeostasis. This hypothesis suggests that **cartap hydrochloride** inhibits the binding of ryanodine to the  $\text{Ca}^{2+}$  release channel in the sarcoplasmic reticulum in a dose-dependent manner. This inhibition, coupled with the promotion of extracellular  $\text{Ca}^{2+}$  influx and induction of internal  $\text{Ca}^{2+}$  release, leads to persistent muscle contraction and paralysis.



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Proposed mechanisms of action for **Cartap Hydrochloride**.

## Toxicological Data

**Cartap hydrochloride** is classified as a moderately hazardous insecticide. The following table summarizes key toxicological data.

Parameter	Value	Species	Reference
Oral LD <sub>50</sub>	100-200 mg/kg	Monkey	

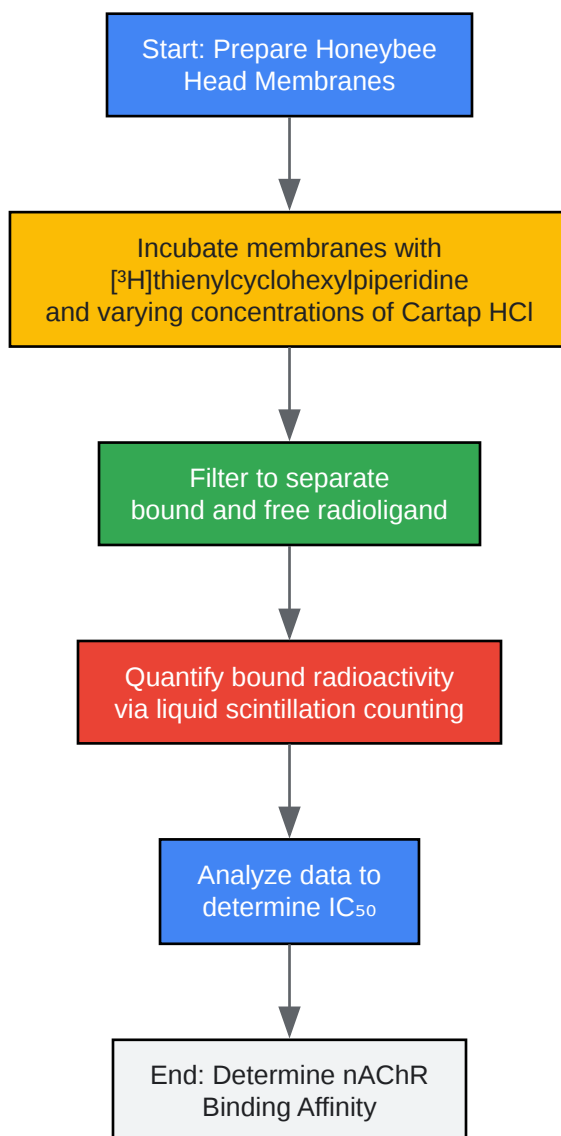
## Experimental Protocols

### Radioligand Binding Assay for nAChR

Objective: To determine the binding affinity of **Cartap hydrochloride** to the nicotinic acetylcholine receptor.

Methodology:

- Prepare membrane fractions from honeybee (*Apis mellifera*) heads.
- Incubate the membrane preparation with a radiolabeled ligand that binds to the nAChR, such as [<sup>3</sup>H]thienylcyclohexylpiperidine, which targets the non-competitive blocker site.
- Add varying concentrations of **Cartap hydrochloride** to the incubation mixture to compete with the radioligand for binding.
- After incubation, separate the bound and free radioligand using a filtration method.
- Quantify the amount of bound radioactivity using liquid scintillation counting.
- Analyze the data to determine the concentration of **Cartap hydrochloride** that inhibits 50% of the specific binding of the radioligand (IC<sub>50</sub>), which is a measure of its binding affinity.



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Workflow for determining nAChR binding affinity.

## In Vivo Toxicity Study in Earthworms

Objective: To assess the ecotoxicity of **Cartap hydrochloride** on a non-target organism, the earthworm *Perionyx excavatus*.

Methodology:

- Acclimate earthworms (*Perionyx excavatus*) to laboratory conditions.

- Prepare soil microcosms with varying sublethal concentrations of **Cartap hydrochloride** (e.g., 2 ppm, 5 ppm, and 10 ppm) and a control group with no pesticide.
- Introduce a known number and weight of earthworms into each microcosm.
- Maintain the microcosms for a set period (e.g., 30 days) under controlled temperature and pH conditions.
- At regular intervals, monitor and record survivability, changes in body weight, and feeding rate.
- At the end of the experiment, analyze the data to determine the dose-dependent effects of **Cartap hydrochloride** on the physiological parameters of the earthworms.

## Conclusion

This technical guide provides a comprehensive overview of **Cartap hydrochloride** for researchers and scientists. The information presented on its chemical identity, dual mechanisms of action involving both nicotinic acetylcholine receptors and calcium channels, and toxicological profile offers a solid foundation for further investigation. The detailed experimental protocols serve as a practical starting point for studies on its efficacy, safety, and environmental impact.

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